

Performance Validation of Flamestab® NOR 116 in Polymer Applications: A Comparative Guide

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Compound of Interest

Compound Name: NOR116

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For Materials Scientists, Chemical Engineers, and Product Development Professionals

This guide provides an objective comparison of Flamestab® NOR 116, a non-halogenated flame retardant and light stabilizer, against traditional alternatives in polyolefin applications. The following sections present quantitative performance data, detailed experimental protocols, and visualizations of key mechanisms and workflows to support material selection and formulation development.

Overview of NOR 116

Flamestab® NOR 116 is a monomeric N-alkoxy hindered amine (NOR HAS) that functions as a dual-action additive for polyolefins like polypropylene (PP) and polyethylene (PE).^{[1][2]} Its primary advantages lie in providing flame retardancy at low concentrations (as low as 1%) without the use of halogens, which are facing increasing regulatory scrutiny due to environmental and health concerns.^{[3][4]} Additionally, it offers superior UV and long-term thermal stability, a characteristic of Hindered Amine Light Stabilizers (HALS).^{[5][6]}

This guide compares NOR 116 against two common classes of alternatives:

- **Brominated Flame Retardants (BFRs):** Traditional, highly effective flame retardants like Decabromodiphenyl ether (Deca-BDE).
- **Conventional HALS:** Standard Hindered Amine Light Stabilizers, such as Chimassorb® 944, which are benchmarks for UV stabilization but typically lack flame-retardant properties.

Performance Comparison: Flame Retardancy

NOR 116 functions as a flame retardant through a radical generation mechanism. Upon heating, it forms nitroxyl and alkyl radicals that interfere with the polymer's combustion cycle in both the condensed and gas phases. This is distinct from halogenated flame retardants, which primarily act in the gas phase by releasing halogen radicals to quench the fire.

Quantitative Fire Performance Data

The following table summarizes key flammability metrics for polypropylene (PP) formulations. Data is compiled from multiple sources to provide a comparative overview.

Parameter	Un-retarded PP	PP + 1.0% NOR 116	PP + 0.5% Disulfide FR*	PP + High- Loading BFR
Limiting Oxygen Index (LOI)	~17.4%	~22.0% ^[7]	Not Available	>28% (Typical)
UL 94 Rating (Vertical Burn)	Fails	V-2 / VTM-2 (for thin films) ^[8]	Not Available	V-0 (Typical)
DIN 4102-1 B2 (Film)	Fails	Pass	Pass	Pass
Burning Length (mm)	>150 mm	95 mm ^[3]	53 mm ^[3]	Not Applicable
Burning Time (s)	Burns completely	20 s ^[3]	10 s ^[3]	Not Applicable

*Note: The Disulfide FR is a novel halogen-free alternative presented for comparison in a doctoral study.^[3] BFR data represents typical performance for established formulations designed to meet high fire safety standards like UL 94 V-0.

Performance Comparison: UV and Thermal Stability

As a HALS, NOR 116 provides light and heat stability by trapping free radicals generated during photo-oxidation. This regenerative cycle allows it to provide long-lasting protection at low concentrations.

UV & Thermal Stability Data

This table outlines the expected performance of NOR 116 compared to a conventional HALS stabilizer. Quantitative data for direct comparison is sparse in public literature; therefore, performance is generalized based on typical HALS behavior.

Parameter	Unstabilized PP	PP + 1.0% NOR 116	PP + 0.5% Chimassorb® 944
Tensile Strength Retention	Poor	Good	Excellent
Gloss Retention	Poor	Good	Excellent
Color Stability (ΔE)	High (significant yellowing)	Low	Low
Thermal Stability (Oven Aging)	Poor	Good	Good

Experimental Protocols

Detailed methodologies are crucial for interpreting performance data. Below are summaries of key standardized tests cited in this guide.

Limiting Oxygen Index (LOI) - ASTM D2863 / ISO 4589-2

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that is required to support flaming combustion of a material.

- Apparatus: A heat-resistant glass chimney containing a vertically oriented test specimen. Gas controls meter the flow of oxygen and nitrogen into the bottom of the chimney.
- Procedure:
 - The specimen is mounted inside the chimney.
 - A specific oxygen/nitrogen mixture is introduced.

- The top of the specimen is ignited with a pilot flame.
- The oxygen concentration is adjusted downwards in successive runs until the flame fails to sustain for a specified time period or length of the specimen.
- Result: The LOI is expressed as the percentage of oxygen required for sustained combustion.^{[9][10]} A higher LOI value indicates better flame resistance.

UL 94 Vertical Burn Test (V-0, V-1, V-2)

This test assesses the flammability of plastic materials in response to a small open flame under controlled laboratory conditions.

- Apparatus: A test chamber, a laboratory burner (Tirril or Bunsen), a timing device, and a supply of methane gas.
- Procedure:
 - A rectangular test specimen (125 x 13 mm) is clamped vertically.
 - A calibrated flame is applied to the bottom edge of the specimen for 10 seconds and then removed.
 - The duration of flaming after the first flame application (t1) is recorded.
 - Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed.
 - The duration of flaming (t2) and afterglow (t3) are recorded.
 - A piece of cotton is placed below the specimen to note if any dripping particles ignite it.
- Result: Materials are classified as V-0, V-1, or V-2 based on afterflame time, afterglow time, and whether flaming drips ignite the cotton. V-0 is the highest rating, indicating the flame extinguishes rapidly with no flaming drips.^{[11][12]}

Accelerated Weathering (UV Stability) - ASTM G154

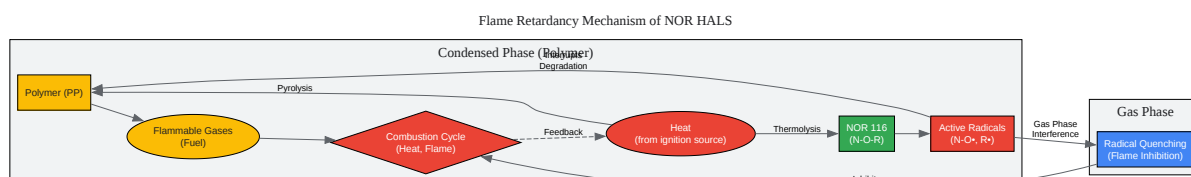
This practice simulates the damaging effects of long-term outdoor exposure using fluorescent UV lamps and condensation.

- Apparatus: A fluorescent UV and condensation weathering chamber. UVA-340 lamps are typically used to simulate the UV portion of sunlight.
- Procedure:
 - Test specimens are mounted in the chamber.
 - The specimens are exposed to cycles of UV light and moisture (condensation). A common cycle is 8 hours of UV at 60°C followed by 4 hours of condensation at 50°C.
 - The exposure is run for a specified duration (e.g., 500, 1000, or 2000 hours).
- Result: The material's properties (e.g., color change, gloss, tensile strength, impact resistance) are measured before and after exposure to determine the retention of properties and overall durability.

Mandatory Visualizations

Mechanism of Action and Experimental Workflows

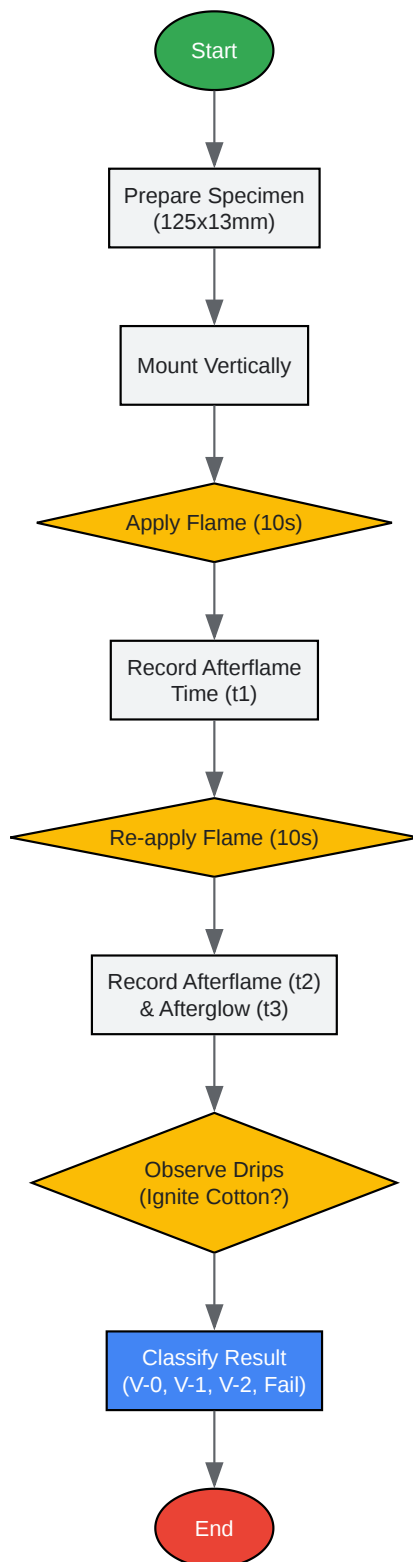
The following diagrams, generated using DOT language, illustrate key processes related to NOR 116 performance and testing.



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Caption: Proposed dual-action flame retardancy mechanism of NOR 116.

Experimental Workflow: UL 94 Vertical Burn Test



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Caption: Standardized workflow for the UL 94 vertical flame test.

Conclusion

Flamestab® NOR 116 presents a compelling multifunctional additive for polyolefin applications, offering a halogen-free solution for flame retardancy combined with effective UV and thermal stabilization.

- As a Flame Retardant: NOR 116 is effective at low loadings, particularly for achieving classifications like UL 94 V-2 in thin applications and passing standards such as DIN 4102-B2. It successfully elevates the Limiting Oxygen Index of polypropylene. However, for applications requiring the highest level of flame retardancy (UL 94 V-0), traditional brominated or phosphorus-based systems at higher loadings typically show superior performance in terms of self-extinguishing properties.
- As a Stabilizer: Its performance is characteristic of high-efficiency HALS, providing robust protection against degradation from UV light and heat, thereby extending the service life of polymer products in demanding environments.

The selection of NOR 116 versus traditional alternatives depends on the specific performance requirements, regulatory context, and desired end-product properties. It is an excellent candidate for applications where moderate flame retardancy is required alongside long-term durability, and where the elimination of halogens is a primary objective.

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